

Essential Safety and Operational Guide for Handling Methionine Sulfoximine

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Compound of Interest		
Compound Name:	Methionine Sulfoximine	
Cat. No.:	B141240	Get Quote

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Methionine Sulfoximine**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Methionine Sulfoximine is a chemical that requires careful handling due to its potential hazards. While some sources may classify it as non-hazardous, the majority of safety data sheets indicate that it can cause skin, eye, and respiratory irritation.[1][2][3][4] Therefore, it is crucial to adhere to the following safety precautions.

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **Methionine Sulfoximine** are irritation to the skin, eyes, and respiratory system.[1][2][3] Ingestion may also cause digestive tract irritation.[5]

Table 1: Recommended Personal Protective Equipment (PPE)



Protection Type	Recommended Equipment	Specifications
Eye and Face	Safety glasses with side- shields or chemical safety goggles.	Must conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[1][5][6]
Hand	Chemical-resistant, impervious gloves.	Inspect gloves prior to use.[6]
Body	Laboratory coat or other suitable protective clothing.	To prevent skin exposure.[1][5]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator.	Recommended when ventilation is inadequate or if dust is generated.[1][5][6]

Operational Procedures for Safe Handling

Adherence to proper handling procedures is critical to minimize exposure and ensure a safe working environment.

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure an eyewash station and safety shower are readily accessible.[1][5]
 - Work in a well-ventilated area, preferably in a chemical fume hood.[1][5]
 - Gather all necessary PPE and ensure it is in good condition.
- Handling the Compound:
 - Avoid all personal contact, including inhalation of dust.[3]
 - Minimize dust generation and accumulation.[5]
 - Do not eat, drink, or smoke in the handling area.[3]



- Keep the container tightly sealed when not in use.[1][5]
- Wash hands thoroughly with soap and water after handling.[3]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[1][3][5]
 - Keep containers securely sealed to prevent leakage.[3]
 - Store away from incompatible materials, such as strong oxidizing agents.
 - For long-term stability, some suppliers recommend storing in a freezer.[1][2]

Emergency and Disposal Plans

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1][2][5]
- Skin Contact: Immediately remove contaminated clothing and flush skin with plenty of water for at least 15 minutes. If irritation persists, seek medical attention.[1][2][5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.[5]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek medical attention.[5]

Spill and Leak Procedures:

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wear appropriate PPE.



- Avoid breathing dust.
- Carefully sweep or vacuum up the material, avoiding dust generation, and place it into a suitable, labeled disposal container.[3][5]
- Clean the spill area with soap and water.[7]
- · Major Spills:
 - Evacuate the area and alert emergency responders.[3]
 - Prevent the spill from entering drains or water courses.[3]

Disposal Plan:

- Dispose of waste in accordance with local, state, and federal regulations.[3]
- Waste materials may be classified as hazardous.[2]
- Consult with a licensed professional waste disposal service.[8]
- Do not empty into drains.[2]

Quantitative Data

Table 2: Physical and Chemical Properties of Methionine Sulfoximine



Property	Value
Molecular Formula	C5H12N2O3S[2][9]
Molecular Weight	180.23 g/mol [9][10]
Appearance	White to off-white powder/solid[2]
Melting Point	>210 °C (decomposes)
Boiling Point	352.2°C at 760 mmHg[4]
Density	1.46 g/cm³[4]
Solubility	Soluble in water (sparingly).[4][11]

Experimental Protocol: Inhibition of Glutamine Synthetase

Methionine Sulfoximine is a known inhibitor of glutamine synthetase.[11] While specific experimental protocols can vary, a general methodology to assess this inhibition is as follows:

Prepare Reagents:

- Prepare a stock solution of Methionine Sulfoximine in an appropriate buffer (e.g., PBS, pH 7.2).
- Prepare a solution of purified glutamine synthetase.
- Prepare assay buffer containing the necessary substrates for the glutamine synthetase reaction (e.g., glutamate, ATP, and ammonia).

Inhibition Assay:

- In a microplate or similar vessel, combine the glutamine synthetase enzyme with varying concentrations of the Methionine Sulfoximine inhibitor.
- Include a control group with no inhibitor.
- Pre-incubate the enzyme and inhibitor for a specific period to allow for binding.





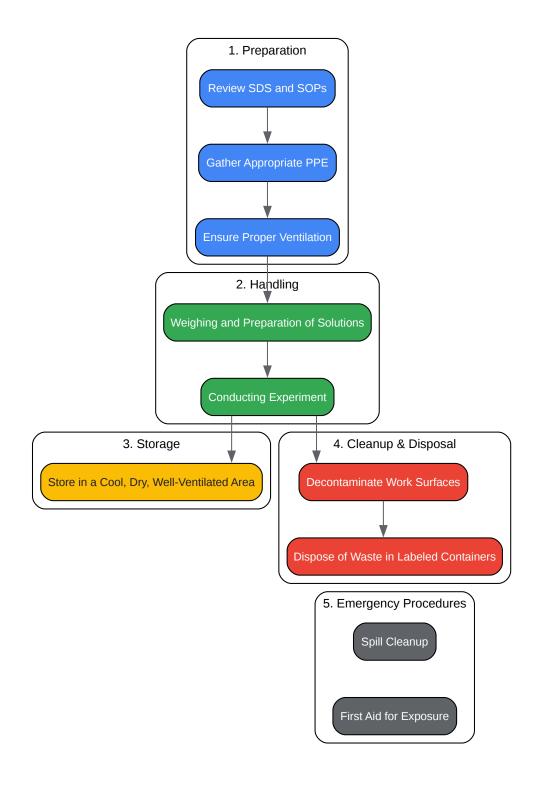


- Initiate the enzymatic reaction by adding the substrate-containing assay buffer.
- Detection and Analysis:
 - Measure the product of the enzymatic reaction over time. Common methods include colorimetric assays that detect the amount of γ-glutamyl hydroxamate formed or measuring the inorganic phosphate released from ATP hydrolysis.
 - Plot the reaction rate as a function of the inhibitor concentration.
 - Calculate the IC50 value, which represents the concentration of Methionine Sulfoximine required to inhibit 50% of the glutamine synthetase activity.

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **Methionine Sulfoximine** from receipt to disposal.





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